

Pinealon synthetic peptide bioregulator

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Compound Focus: Pinealon

Cat. No.: S12877519

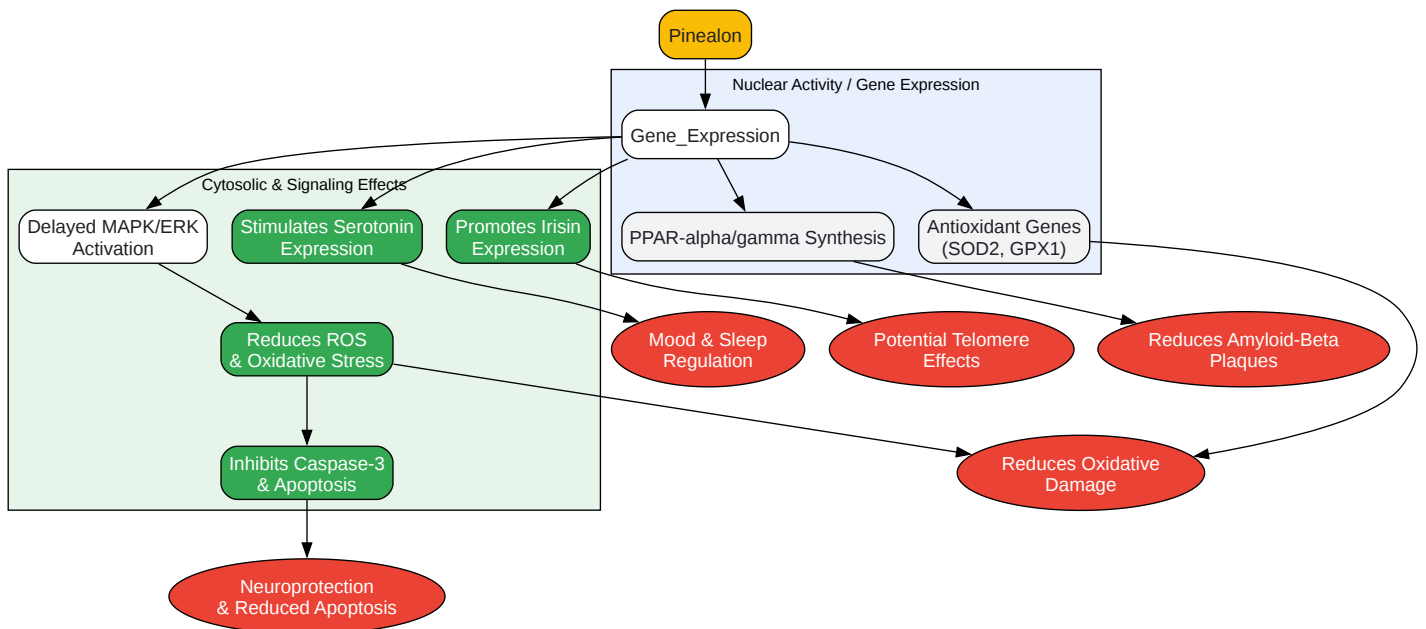
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Molecular Mechanisms of Action

Pinealon's mechanism is distinct from many peptides, as it is hypothesized to bypass typical receptor-mediated pathways. The proposed mechanism involves:

- **Cellular and Nuclear Penetration:** Due to its small molecular size, **Pinealon** can cross cell and nuclear membranes, allowing it to interact directly with DNA [1] [2] [3].
- **Gene Expression Modulation:** This direct interaction enables **Pinealon** to act as an epigenetic modulator, influencing the expression of various genes and proteins involved in key cellular pathways [4] [1] [2].

The diagram below illustrates the proposed intracellular signaling pathway and molecular interactions of **Pinealon**, based on current research findings.



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*Proposed mechanism of **Pinealon** involving direct gene interaction and key signaling pathways.*

Summary of Quantitative Research Findings

The biological effects of **Pinealon** have been quantified in various experimental models. The tables below summarize key findings related to its neuroprotective, antioxidant, and behavioral impacts.

Table 1: Neuroprotective and Behavioral Effects in Animal Models

Observation	Experimental Model	Reported Outcome	Source
Cognitive Function	Elderly patients	Improved memory and cognitive performance	[4] [5]
	Elderly rats	Improved learning in maze tests	[1]
	Prenatal rats (with hyperhomocysteinemia)	Offspring showed improved cognitive performance	[3]
Neuronal Structure	Mouse hippocampal neurons (AD model)	Prevented loss of mushroom-shaped dendritic spines	[4] [1]
Motor Function	Macaques	Reduction in learning time and perceptual-motor reactions	[1]

Table 2: Cellular and Molecular Effects in Vitro

Parameter Measured	Experimental System	Reported Outcome	Source
Reactive Oxygen Species (ROS)	Rat cerebellar granule cells	Reduced ROS levels induced by ouabain, homocysteine, and H ₂ O ₂	[4]
Cell Viability	HeLa cells; Rat models	Increased cell viability; Suppression of free radical levels and activation of proliferative processes	[2] [3]
Apoptosis (Caspase-3)	Rat models of ischemic stroke	Reduced levels of caspase-3	[1] [2] [3]
MAPK/ERK Signaling	Rat cerebellar granule cells (with homocysteine)	Delayed activation of ERK1/2 (inhibition of stress-induced activation)	[4]
Serotonin Expression	Brain cortex cell cultures	Stimulated expression of 5-tryptophan hydroxylase, a key enzyme for serotonin	[2] [3]

Parameter Measured	Experimental System	Reported Outcome	Source
		synthesis	

Key Experimental Protocols

For researchers aiming to replicate or build upon existing studies, here are summaries of key methodologies cited in the literature.

1. Protocol: Assessing Anti-Apoptotic Effects (In Vivo) This protocol is based on studies of ischemic stroke in rat models [1] [2] [3].

- **Animal Model:** Induce focal cerebral ischemia in adult rats (e.g., via middle cerebral artery occlusion).
- **Treatment Groups:**
 - Group 1: Sham-operated controls.
 - Group 2: Ischemia-induced, untreated.
 - Group 3: Ischemia-induced, treated with **Pinealon**.
- **Peptide Administration:**
 - **Dosage:** 1-5 mcg/kg.
 - **Route:** Subcutaneous injection.
 - **Frequency:** Once daily for 5-10 days post-induction.
- **Endpoint Analysis:**
 - **Immunohistochemistry:** Analyze brain sections for activated caspase-3.
 - **TUNEL Staining:** Quantify apoptotic cells in the penumbra region.
 - **Western Blot:** Measure protein levels of caspase-3, p53, and Bcl-2 in brain tissue homogenates.

2. Protocol: Evaluating Neuroprotection in Primary Neuronal Cultures (In Vitro) This protocol is derived from experiments on rat cerebellar granule cells and models of oxidative stress [4] [2].

- **Cell Culture:** Prepare primary cerebellar granule cell cultures from postnatal (P5-P7) rat pups.
- **Treatment and Induction:**
 - Pre-treat cells with **Pinealon** (0.1-10 µg/mL) for 2 hours.
 - Induce oxidative stress with receptor-dependent (e.g., 100 µM homocysteine) or non-receptor (e.g., 100 µM H₂O₂) activators.
- **Outcome Measures:**

- **ROS Measurement:** Use fluorescent probes (e.g., DCFH-DA) and flow cytometry or fluorescence microscopy to quantify intracellular ROS 30-60 minutes post-induction.
- **Cell Viability:** Assess using MTT or Alamar Blue assays 24 hours post-induction.
- **Signaling Pathway Analysis:** Use Western Blot to analyze the phosphorylation status of ERK1/2 at multiple time points (e.g., 2.5, 10, 20 minutes) after stress induction.

3. Protocol: Analyzing Cognitive Effects (In Vivo) This protocol is based on studies in elderly rats and primates [1] [5].

- **Animal Models:** Aged rats (18-24 months old) or non-human primates (e.g., macaques).
- **Peptide Administration:**
 - **Dosage:** 1-5 mcg/kg.
 - **Route:** Subcutaneous injection.
 - **Regimen:** Once daily for 10 consecutive days.
- **Behavioral Testing:**
 - **Morris Water Maze:** Conducted post-treatment to assess spatial learning and memory. Measure escape latency and time spent in the target quadrant.
 - **Radial Arm Maze:** Used to evaluate working and reference memory. Record the number of errors and task completion time.
 - **Primate Visual Task:** For macaques, use a test requiring identification of informational signs in visual stimuli, measuring learning time and reaction speed.

Therapeutic Potential & Research Applications

Based on its observed mechanisms and effects, **Pinealon** is investigated for several potential research applications:

- **Neurodegenerative Diseases:** Its ability to regulate genes involved in Alzheimer's pathogenesis (e.g., reducing amyloid-beta accumulation, inhibiting tau hyperphosphorylation via MAPK, and providing antioxidant support) makes it a candidate for AD research [4] [1] [5]. Potential in models of Parkinson's and Huntington's disease has also been suggested [5].
- **Anti-Aging Research:** **Pinealon** may influence cellular aging by promoting telomere lengthening via upregulation of irisin and modulating the antioxidant system [1] [2] [3].
- **Circadian Rhythm and Sleep Modulation:** Research indicates potential in resetting the pineal gland and improving sleep patterns and associated behaviors, particularly in models of circadian disruption [2] [3].

Research and Safety Considerations

- **Regulatory Status:** **Pinealon** is **not an FDA-approved medication** and is currently intended for research purposes only [1].
- **Compound Purity:** Researchers should be aware of the critical distinction between **research-grade** and **pharmaceutical-grade** peptides. Research-grade peptides may be of lower purity and are not suitable for human consumption, posing a risk of adverse events [1].
- **Safety Profile:** While peptide bioregulators like **Pinealon** are generally considered to have a small side effect profile, dedicated safety studies are limited. Potential side effects may include injection site reactions, allergic responses, headache, and fatigue [1].

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